

# An In-depth Technical Guide to 3-Acetamidopyridine (CAS: 5867-45-8)

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## Compound of Interest

Compound Name: 3-Acetamidopyridine

Cat. No.: B189574

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## Introduction

**3-Acetamidopyridine**, with the CAS number 5867-45-8, is a pyridine derivative characterized by an acetamide group at the third position of the pyridine ring.<sup>[1]</sup> Its chemical formula is C<sub>7</sub>H<sub>8</sub>N<sub>2</sub>O, and it has a molecular weight of 136.15 g/mol.<sup>[2][3][4]</sup> This compound typically appears as a white to off-white crystalline powder.<sup>[1][5]</sup> **3-Acetamidopyridine** serves as a crucial building block and intermediate in the synthesis of more complex molecules, particularly within the pharmaceutical industry.<sup>[1]</sup> The pyridine scaffold is a prevalent structural unit in numerous therapeutic agents, highlighting the importance of its derivatives in drug design and discovery.<sup>[6][7][8]</sup>

## Physicochemical and Spectroscopic Characterization

The fundamental properties of **3-Acetamidopyridine** are summarized below, providing a baseline for its use in experimental settings.

## Physicochemical Properties

The physical and chemical data for **3-Acetamidopyridine** are compiled in the following table, offering a comprehensive overview of its characteristics.

Property	Value	Source(s)
CAS Number	5867-45-8	[1][2][3]
Molecular Formula	C7H8N2O	[1][2][3]
Molecular Weight	136.15 g/mol	[2][3]
Appearance	White to off-white powder to crystal	[1][5]
Melting Point	131 - 137 °C	[2][5][9][10]
Boiling Point	326.5 - 327 °C	[1][2][10]
Density	~1.178 g/cm <sup>3</sup> (estimate)	[1][2]
pKa	4.36 - 4.37	[2][10]
Water Solubility	3.88 x 10 <sup>4</sup> mg/L (sparingly soluble)	[1][10]
Solubility	Soluble in Methanol	[1][2]

## Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation of **3-Acetamidopyridine**. Key data from infrared spectroscopy and predicted mass spectrometry are presented below.

Spectroscopy Type	Data	Source(s)
Infrared (IR)	KBr pellet, cm <sup>-1</sup> : 3244m [ν(NH)], 1687vs [ν(C=O)], 1554vs [amide II]	[9]
Predicted Mass Spectrometry	Adduct	m/z
[M+H] <sup>+</sup>	137.07094	
[M+Na] <sup>+</sup>	159.05288	
[M-H] <sup>-</sup>	135.05638	

Data sourced from PubChemLite, predicted using CCSbase.[11]

## Experimental Protocols

### Synthesis of 3-Acetamidopyridine

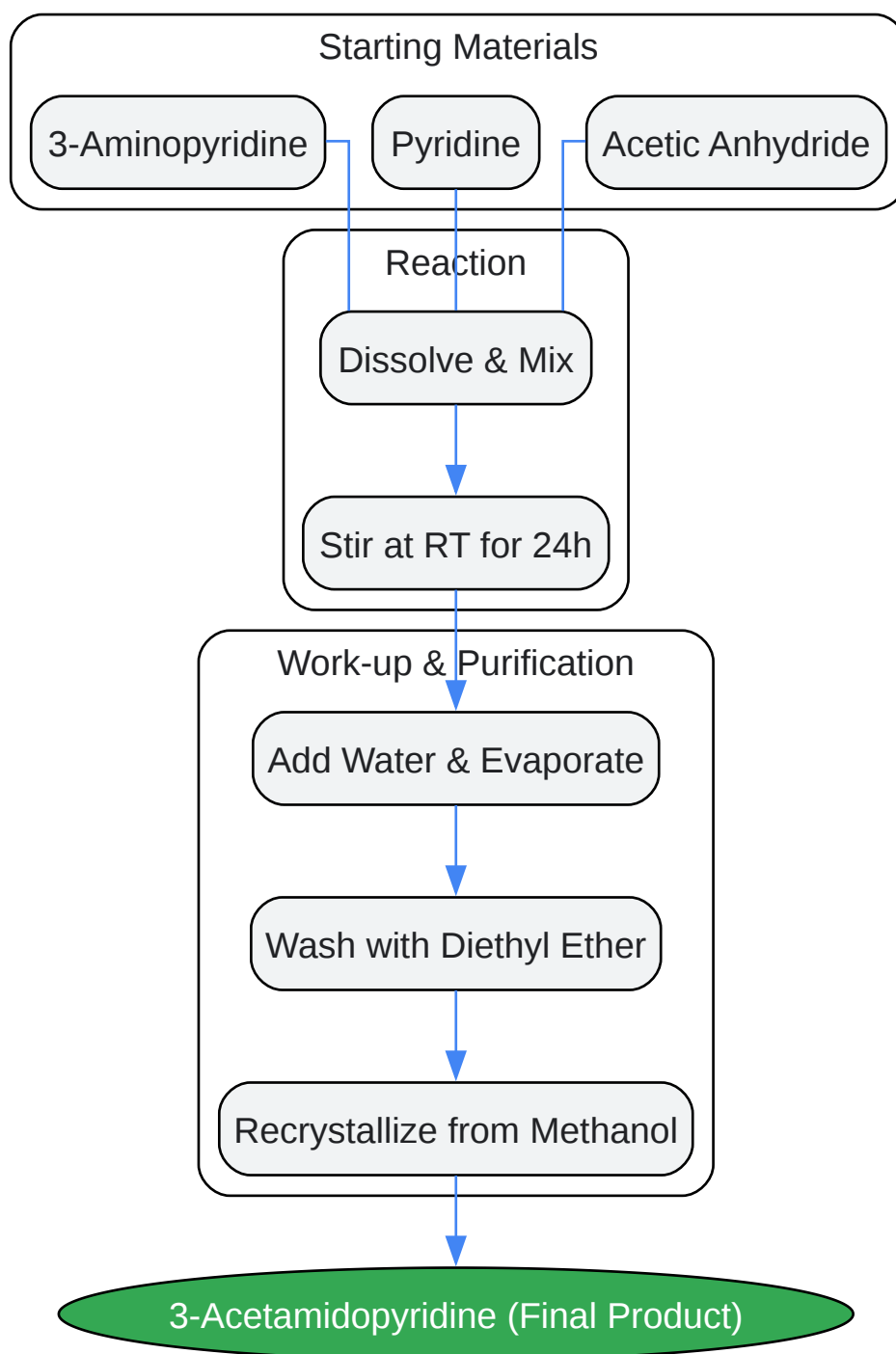
A common and established method for the synthesis of **3-Acetamidopyridine** involves the acetylation of 3-aminopyridine.[9]

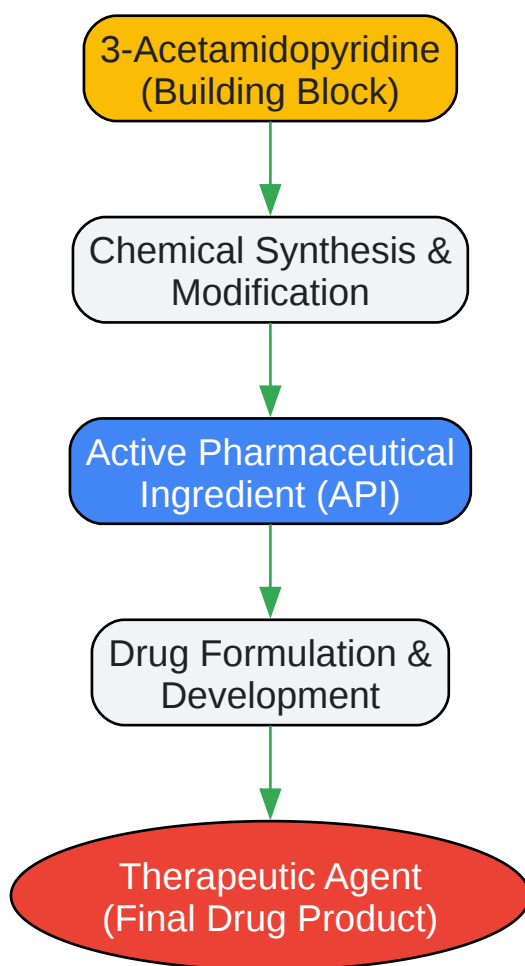
Materials:

- 3-Aminopyridine (1.882 g, 20.0 mmol)
- Pyridine (10 mL)
- Acetic anhydride (10 mL)
- Water (10 mL)
- Diethyl ether
- Methanol

Procedure:

- Dissolve 3-aminopyridine in a mixture of pyridine and acetic anhydride.
- Maintain the resulting solution at room temperature for 24 hours.
- Add water to the solution and evaporate to dryness in vacuo.
- Wash the resulting precipitate thoroughly with diethyl ether.
- Recrystallize the crude product from methanol to yield pure **3-acetamidopyridine**. [9]





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